

Protocol for ergosterol extraction from yeast using methanol and chloroform.

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Compound of Interest

Compound Name: Ergosterone

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Application Notes & Protocols: Ergosterol Extraction from Yeast

Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the extraction of ergosterol from yeast cells using a methanol and chloroform-based method. Ergosterol, the primary sterol in fungal cell membranes, is a crucial biomarker for fungal biomass and a key target for antifungal drug development.^{[1][2][3]} Accurate quantification of ergosterol is essential for studies involving fungal physiology, antifungal susceptibility testing, and industrial fermentation.

Principles and Summary

The protocol is based on the widely used Bligh and Dyer lipid extraction method, adapted for yeast.^[4] The procedure involves cell lysis, saponification to release sterols from cellular esters, and a biphasic liquid-liquid extraction with chloroform and methanol to separate the lipophilic ergosterol. Subsequent quantification is typically performed using High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectrophotometry.

Data Presentation

The following table summarizes quantitative data related to ergosterol extraction and content in yeast, compiled from various studies. This data can be used as a reference for expected yields and for comparison of different methodologies.

Parameter	Value	Yeast Species/Condition	Source
Ergosterol Recovery			
Initial Chloroform-Methanol Extraction	~87%	Rhodotorula sphaerocarpa	[4]
Second Extraction	Additional ~10%	Rhodotorula sphaerocarpa	[4]
Chloroform Layer Recovery	~98%	Rhodotorula sphaerocarpa	[4]
Ergosterol Content			
Reduction with 1 µg/ml Fluconazole	72%	Fluconazole-susceptible C. albicans	[1][5]
Reduction with 4 µg/ml Fluconazole	84%	Fluconazole-susceptible C. albicans	[1][5]
Reduction with 16 µg/ml Fluconazole	95%	Fluconazole-susceptible C. albicans	[1][5]
Reduction with 64 µg/ml Fluconazole	100%	Fluconazole-susceptible C. albicans	[1][5]
Ergosterol per CFU (Yeasts)	13.7 to 763 pg/CFU	Various environmental yeasts	[3]
Ergosterol per CFU (Molds)	1.17 to 746 pg/CFU	Various environmental molds	[3]

Experimental Protocols

This section details the step-by-step methodology for ergosterol extraction from yeast.

Materials and Reagents

- Yeast cell pellet
- Chloroform (HPLC grade)
- Methanol (HPLC grade)
- Deionized water
- Potassium hydroxide (KOH)
- Heptane or Cyclohexane (for alternative methods)
- Ergosterol standard (Sigma-Aldrich or equivalent)
- Glass centrifuge tubes with screw caps
- Vortex mixer
- Centrifuge
- Water bath or heating block
- Spectrophotometer or HPLC-UV system

Protocol 1: Chloroform-Methanol Extraction

This protocol is adapted from the Bligh and Dyer method and is suitable for general ergosterol extraction.^[4]

- Sample Preparation:
 - Harvest yeast cells by centrifugation at 3,000 x g for 5 minutes.
 - Wash the cell pellet with sterile deionized water and centrifuge again.
 - Determine the wet weight of the cell pellet. For consistency, a starting amount of 100-200 mg is recommended.

- Saponification (Alkaline Hydrolysis):
 - To the yeast pellet, add 3 mL of 10% (w/v) potassium hydroxide in methanol.
 - Incubate at 80-85°C for 1-2 hours in a shaking water bath to saponify cellular lipids.[6]
This step is crucial for releasing ergosterol from its esterified forms.
- Extraction:
 - Cool the samples to room temperature.
 - Add 1 mL of deionized water and 3 mL of chloroform to each tube.
 - Vortex vigorously for 5 minutes to create a single-phase mixture.
 - Add an additional 1 mL of deionized water and 3 mL of chloroform.
 - Vortex again for 2 minutes. This will induce phase separation.
 - Centrifuge at 1,000 x g for 10 minutes to separate the layers.[6]
 - Carefully collect the lower chloroform layer, which contains the ergosterol, into a clean glass tube.[4]
 - For improved yield, a second extraction can be performed by adding another 3 mL of chloroform to the remaining aqueous layer, vortexing, centrifuging, and collecting the lower phase.[4]
- Solvent Evaporation and Sample Reconstitution:
 - Evaporate the chloroform from the collected fractions under a stream of nitrogen or in a vacuum evaporator.
 - Reconstitute the dried lipid extract in a known volume (e.g., 1 mL) of methanol or ethanol for analysis.

Quantification of Ergosterol

A. HPLC-UV Analysis:

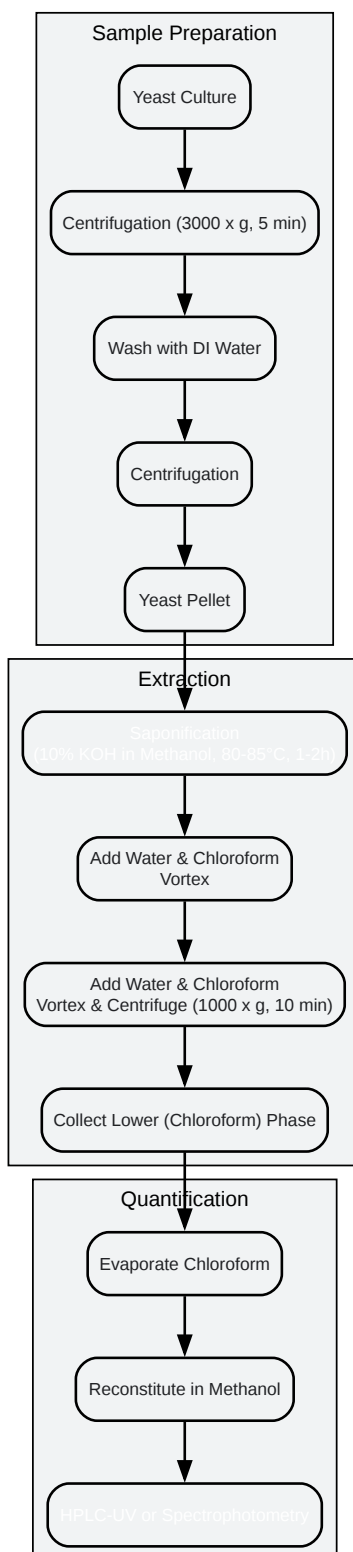
- Instrumentation: An HPLC system equipped with a C18 column and a UV detector is required.
- Mobile Phase: 100% Methanol (HPLC grade).[4][7]
- Flow Rate: 0.8 mL/min.[4][7]
- Detection Wavelength: 282 nm.[2][7]
- Standard Curve: Prepare a series of ergosterol standards of known concentrations in methanol.[7]
- Analysis: Inject the reconstituted samples and standards into the HPLC system. The retention time for ergosterol should be determined from the standard. Quantify the ergosterol in the samples by comparing the peak area to the standard curve.

B. UV-Vis Spectrophotometry:

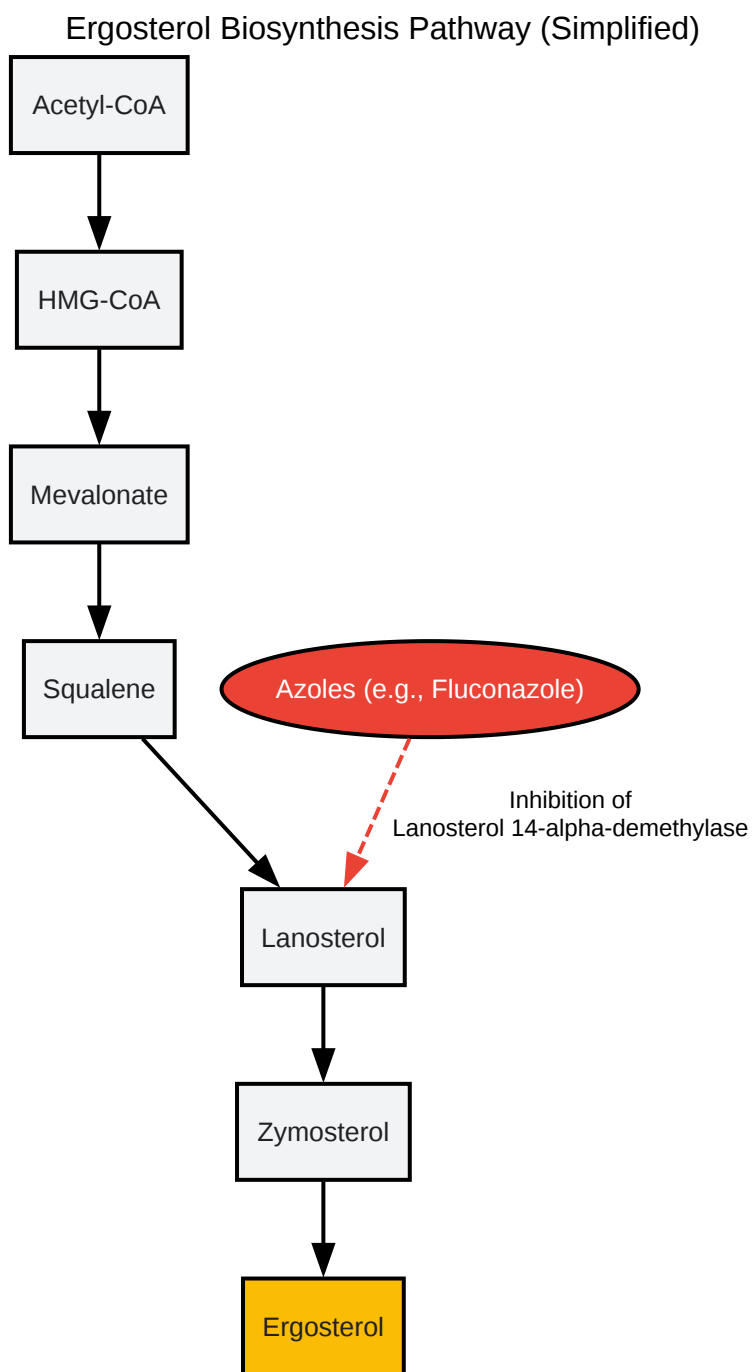
- This method is a simpler alternative to HPLC but may be less specific.[2]
- Dilute the reconstituted sample in ethanol.[1]
- Scan the absorbance of the sample from 240 nm to 300 nm.[1][8]
- The characteristic absorbance spectrum of ergosterol shows a peak at 282 nm.[2]
- The concentration of ergosterol can be calculated using the Beer-Lambert law and the known extinction coefficient of ergosterol at 282 nm. A correction for background absorbance may be necessary.[9][10]

Diagrams

Ergosterol Extraction Workflow

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Caption: Workflow for ergosterol extraction from yeast.



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Caption: Simplified ergosterol biosynthesis pathway and the site of action for azole antifungals.

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